

# physical properties and appearance of potassium thioacetate powder

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## Compound of Interest

Compound Name: Thioacetate

Cat. No.: B1230152

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## Physical and Chemical Properties

Potassium **thioacetate** (CAS No. 10387-40-3) is an organosulfur compound widely used as a reagent in organic synthesis, particularly for the introduction of thiol groups.<sup>[1]</sup>

## Appearance and Odor

Potassium **thioacetate** is a solid at room temperature.<sup>[2]</sup> Its appearance is most commonly described as a crystalline powder.<sup>[1][3]</sup> The color can vary significantly between suppliers and batches, ranging from white, off-white, or beige to cream, yellow, light brown, or even pale pink to gray.<sup>[2][4][5][6][7][8]</sup> It is characterized by a distinct and unpleasant stench.<sup>[9][10][11]</sup>

## Quantitative Physical Data

The key physical and chemical properties of potassium **thioacetate** are summarized in the table below for easy reference.

Property	Value	Citations
Molecular Formula	C <sub>2</sub> H <sub>3</sub> KOS	<a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[11]</a>
Molecular Weight	114.21 g/mol	<a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[11]</a>
Melting Point	173-176 °C (343.4 - 348.8 °F)	<a href="#">[4]</a> <a href="#">[7]</a> <a href="#">[12]</a>
Decomposition Temp.	Note: May decompose before boiling, with one source citing ~240°C.	<a href="#">[3]</a> <a href="#">[9]</a>
Boiling Point	130.6 °C at 760 mmHg (Note: Decomposition may occur)	<a href="#">[3]</a> <a href="#">[12]</a>
Density	1.58 g/cm <sup>3</sup>	<a href="#">[2]</a> <a href="#">[12]</a>
pH	11 (10% aqueous solution)	<a href="#">[7]</a>

## Solubility Profile

Potassium **thioacetate**'s solubility is a critical factor in its application in various reaction systems.

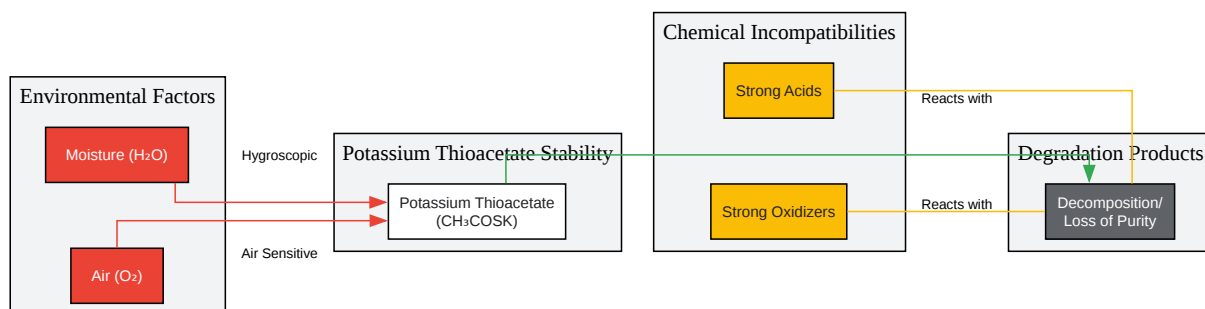
- **Polar Solvents:** It is soluble in water, with some sources noting it is highly or readily soluble. [\[3\]](#)[\[9\]](#)[\[13\]](#) It is also soluble in polar organic solvents, particularly alcohols like methanol and ethanol.[\[3\]](#)[\[9\]](#)[\[14\]](#)
- **Nonpolar Solvents:** It is generally insoluble in nonpolar solvents such as alkanes, ethers, benzene, and petroleum ether.[\[3\]](#)[\[9\]](#)[\[14\]](#)

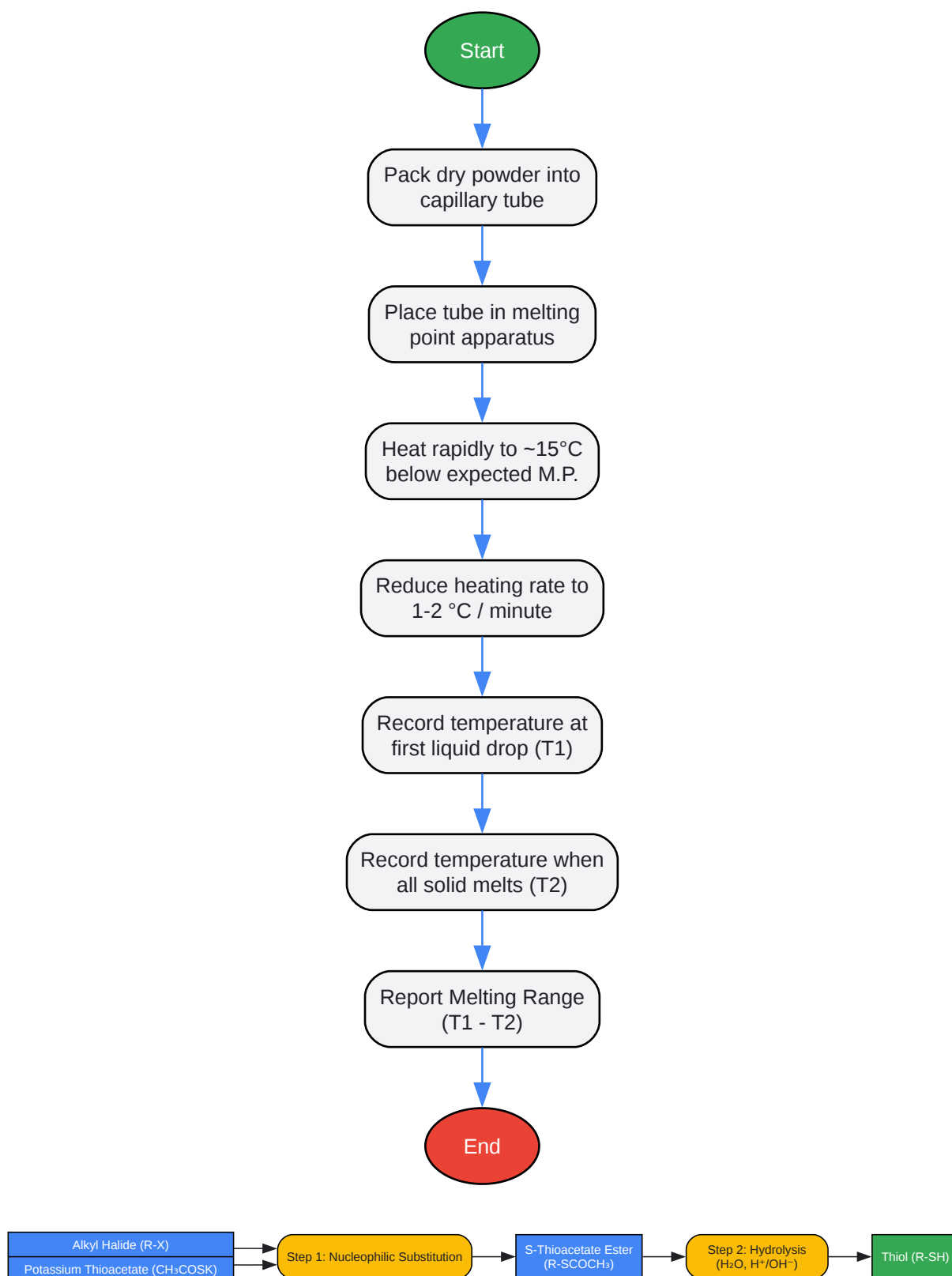
## Stability and Handling

Proper handling and storage are crucial to maintain the integrity of potassium **thioacetate**.

- **Hygroscopicity:** The compound is hygroscopic, meaning it readily absorbs moisture from the air.[\[3\]](#)[\[9\]](#)[\[11\]](#)
- **Air Sensitivity:** It is also sensitive to air.[\[7\]](#)[\[9\]](#)[\[10\]](#)

- Incompatibilities: It is incompatible with strong acids and strong oxidizing agents.[7][9]
- Storage Recommendations: To ensure stability, potassium **thioacetate** should be stored in a tightly closed container in a cool, dry, and well-ventilated area, preferably under an inert atmosphere such as argon.[3][4][9]





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